

Personal protective equipment for handling 3-(4-Bromophenyl)isoxazole

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)isoxazole

Cat. No.: B083904

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Essential Safety and Handling Guide for 3-(4-Bromophenyl)isoxazole

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-(4-Bromophenyl)isoxazole** (CAS No. 13484-04-3). Given its classification as an acute oral toxicant, adherence to stringent safety protocols is imperative to ensure personnel safety and environmental protection in all research and development activities.

Hazard Identification and Safety Summary

3-(4-Bromophenyl)isoxazole is classified as acutely toxic if swallowed.[1] The primary routes of exposure are ingestion and inhalation of the powder.[2] The following table summarizes the key safety information:

Identifier	Value
GHS Pictogram	Skull and crossbones (GHS06)
Signal Word	Danger
Hazard Statement	H301: Toxic if swallowed
Precautionary Statement	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
Storage Class	6.1C: Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects
Form	Powder
Melting Point	99-104 °C

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first and most critical line of defense against exposure. The following PPE is mandatory when handling **3-(4-Bromophenyl)isoxazole**:

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles are required at all times.[3] A face shield must be worn when there is a risk of splashing.[3][4]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[3][4] Always inspect gloves for integrity before use and dispose of contaminated gloves immediately.[3][4]
Body Protection	Laboratory Coat	A full-length, buttoned lab coat is mandatory to protect skin and clothing.[3]
Respiratory Protection	N95 Dust Mask or Respirator	Use in a well-ventilated area or a chemical fume hood.[3] A NIOSH-approved N95 dust mask or higher-level respirator is necessary when handling the powder outside of a fume hood.
Foot Protection	Closed-Toe Shoes	Shoes that fully cover the feet are required.[3]

Operational Plan: Step-by-Step Handling and Disposal

Adherence to a strict operational plan is crucial to minimize risk and ensure a safe laboratory environment.

1. Engineering Controls:

- Ventilation: All work with **3-(4-Bromophenyl)isoxazole**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[3][4]
- Safety Equipment: Ensure that a safety shower and an eyewash station are readily accessible in the immediate work area.[4]

2. Handling Procedures:

- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.[5] Do not breathe dust.
- Weighing: If weighing the solid compound, do so within the fume hood. Use a tared weigh boat to minimize contamination of the balance.
- Solution Preparation: When preparing solutions, slowly add the solid **3-(4-Bromophenyl)isoxazole** to the solvent to prevent splashing.[3]

3. Storage:

- Store in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated place.[5] Recommended storage temperature is 2-8 °C.[5][6]
- Store away from incompatible materials.

4. Spill Response:

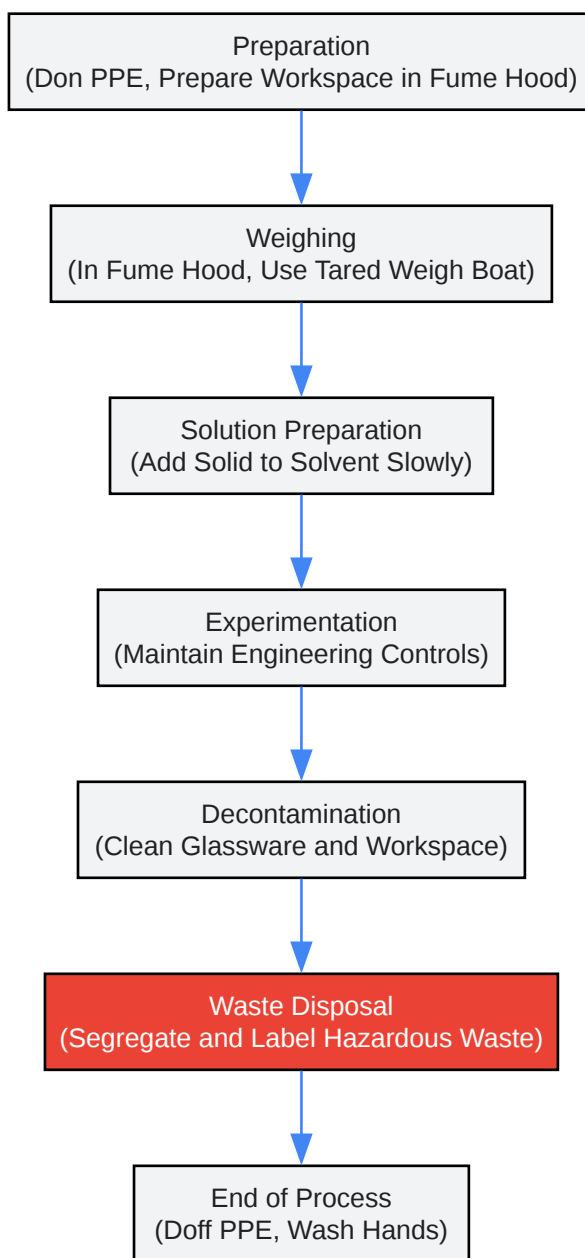
- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Do not use combustible materials like paper towels.[4]
- Collect: Carefully sweep or scoop up the spilled material and place it in a labeled, sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.

5. Disposal Plan:

- Waste Characterization: All waste containing **3-(4-Bromophenyl)isoxazole** must be treated as hazardous waste.
- Waste Segregation: Segregate halogenated organic waste from other waste streams.^[2]
- Containerization: Collect waste in a designated, properly labeled, and sealed container.
- Regulatory Compliance: Follow all local, state, and federal regulations for the disposal of chemical waste.^[3] Do not pour any waste containing this compound down the drain.^[3]
- Pickup: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office.

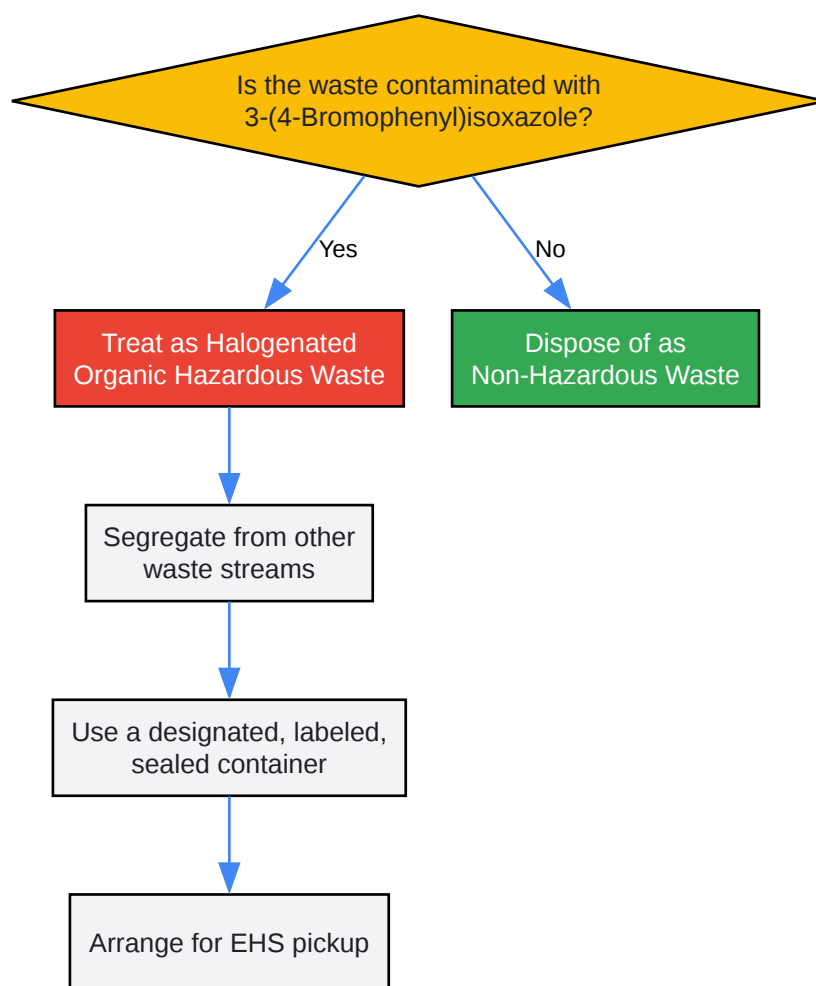
Experimental Workflow and Logic Diagrams

To further clarify the procedural steps for safe handling and disposal, the following diagrams have been generated.



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Caption: Experimental Workflow for Safe Handling of **3-(4-Bromophenyl)isoxazole**.



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Caption: Logical Relationship for Waste Disposal of **3-(4-Bromophenyl)isoxazole**.

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